

(E)-Fenpyroximate-d9 isotopic labeling

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Compound of Interest

Compound Name: (E)-Fenpyroximate-d9

Cat. No.: B15559756

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An In-Depth Technical Guide to **(E)-Fenpyroximate-d9**: Synthesis, and Application in Quantitative Analysis

For Researchers, Scientists, and Drug Development Professionals

Introduction

(E)-Fenpyroximate is a potent, non-systemic pyrazole acaricide used to control various mites in a wide range of agricultural crops, including fruits and vegetables.^[1] Its mechanism of action involves the inhibition of mitochondrial electron transport at the NADH:ubiquinone oxidoreductase (Complex I). Given its widespread use, regulatory bodies worldwide have established maximum residue limits (MRLs) for fenpyroximate in food products. Accurate and precise quantification of these residues is paramount for ensuring consumer safety and compliance with international trade standards.

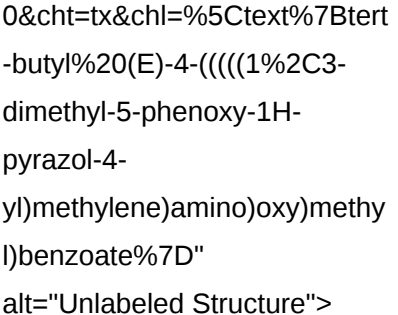
Isotopically labeled internal standards are the gold standard in quantitative mass spectrometry for correcting analyte loss during sample preparation and variations in instrument response.

(E)-Fenpyroximate-d9, a stable isotope-labeled analog of fenpyroximate, serves this critical role. By incorporating nine deuterium atoms, it is chemically identical to the parent compound, ensuring it behaves similarly during extraction and chromatographic separation. However, its increased mass allows it to be distinguished by a mass spectrometer, enabling highly accurate

quantification through isotope dilution mass spectrometry (IDMS). This guide provides a technical overview of **(E)-Fenpyroximate-d9**, including its chemical properties, a proposed synthetic pathway, and its application as an internal standard in a detailed analytical workflow.

Chemical and Physical Properties

The key distinction of **(E)-Fenpyroximate-d9** is the replacement of nine hydrogen atoms with deuterium on the tert-butyl group. This substitution results in a mass shift of +9 Da compared to the unlabeled analyte, which is ideal for mass spectrometric differentiation.

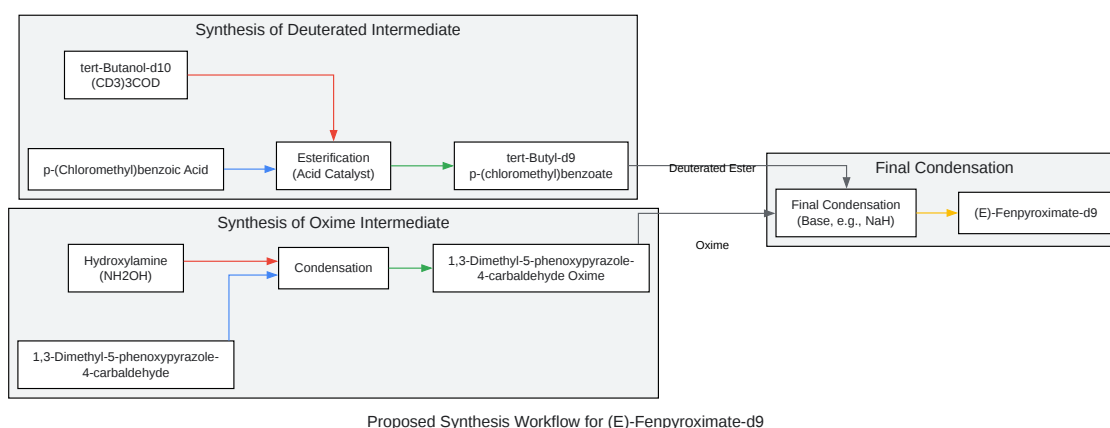
Property	(E)-Fenpyroximate (Unlabeled)	(E)-Fenpyroximate-d9 (Labeled)
Synonyms	NNI-850, tert-butyl (E)-alpha-(1,3-dimethyl-5-phenoxy-pyrazol-4-ylmethyleneamino-oxy)-p-toluate	(E)-4-[[[(1,3-Dimethyl-5-phenoxy-1H-pyrazol-4-yl)methylene]amino]oxy]methyl]-benzoic Acid 1,1-Dimethylethyl Ester-d9
Molecular Formula	C ₂₄ H ₂₇ N ₃ O ₄	C ₂₄ H ₁₈ D ₉ N ₃ O ₄
Molecular Weight	421.5 g/mol	430.54 g/mol
CAS Number	134098-61-6	Not available (Unlabeled CAS provided)
Structure	https://chart.googleapis.com/chart?cht=image&chs=300x200&chld=L	 0&cht=tx&chl=%5Ctext%7Btert-butyl%20(E)-4-((((1%2C3-dimethyl-5-phenoxy-1H-pyrazol-4-yl)methylene)amino)oxy)methyl)benzoate%7D" alt="Unlabeled Structure">
Accurate Mass	421.2002	430.2562
Precursor Ion [M+H] ⁺	422.2	~431.3

(Data sourced from LGC Standards and PubChem)[2][3][4]

Synthesis of (E)-Fenpyroximate-d9

While specific synthesis routes for **(E)-Fenpyroximate-d9** are proprietary, a plausible pathway can be inferred from established methods for preparing the unlabeled compound.^[5] The synthesis involves the condensation of two key intermediates: tert-butyl p-chloromethylbenzoate and 1,3-dimethyl-5-phenoxy-pyrazole-4-carbaldehyde oxime. The isotopic label is introduced by using a deuterated starting material for the synthesis of the tert-butyl ester intermediate.

A logical approach involves the esterification of p-(chloromethyl)benzoic acid with deuterated tert-butanol (tert-butanol-d10) to form tert-butyl-d9 p-chloromethylbenzoate. This deuterated intermediate is then reacted with the oxime intermediate to yield the final labeled product.



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Caption: Proposed synthetic route for **(E)-Fenpyroximate-d9**.

Application in Quantitative Residue Analysis

(E)-Fenpyroximate-d9 is primarily used as an internal standard (IS) for the quantification of fenpyroximate residues in complex matrices such as food, water, and soil. The following section details a standard analytical protocol using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

Experimental Protocol: QuEChERS Extraction and LC-MS/MS Analysis

This protocol is a representative method adapted from common procedures for pesticide residue analysis in produce.^{[6][7]}

1. Sample Preparation (QuEChERS Method) a. Homogenize 10-15 g of the sample (e.g., citrus fruit, eggplant). b. Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube. c. Fortify the sample with the internal standard solution. Add 100 µL of a 1 µg/mL solution of **(E)-Fenpyroximate-d9** in acetonitrile to achieve a final concentration of 10 ng/g. d. Add 10 mL of acetonitrile. e. Add QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate). f. Shake vigorously for 1 minute and centrifuge at ≥4000 rpm for 5 minutes. g. Transfer a 1 mL aliquot of the upper acetonitrile layer to a 2 mL microcentrifuge tube containing dispersive solid-phase extraction (d-SPE) cleanup salts (e.g., 150 mg MgSO₄, 50 mg primary secondary amine [PSA]). h. Vortex for 30 seconds and centrifuge at ≥10000 rpm for 2 minutes. i. Filter the supernatant through a 0.22 µm filter into an autosampler vial for LC-MS/MS analysis.

2. LC-MS/MS Instrumentation and Conditions

- HPLC System: Agilent 1290 Series or equivalent.^[8]
- Mass Spectrometer: Sciex API 5500 Triple Quadrupole or equivalent.^[8]
- Column: C18 reverse-phase column (e.g., Ascentis Express C18, 2.1 mm x 50 mm, 2.7 µm).^[8]
- Mobile Phase A: 0.1% Formic Acid in Water.^[8]
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.^[8]
- Gradient: A typical gradient starts at 40-50% B, increases to 95-100% B over several minutes, holds, and then re-equilibrates.
- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 5 - 10 µL.

- Ionization Mode: Electrospray Ionization, Positive (ESI+).

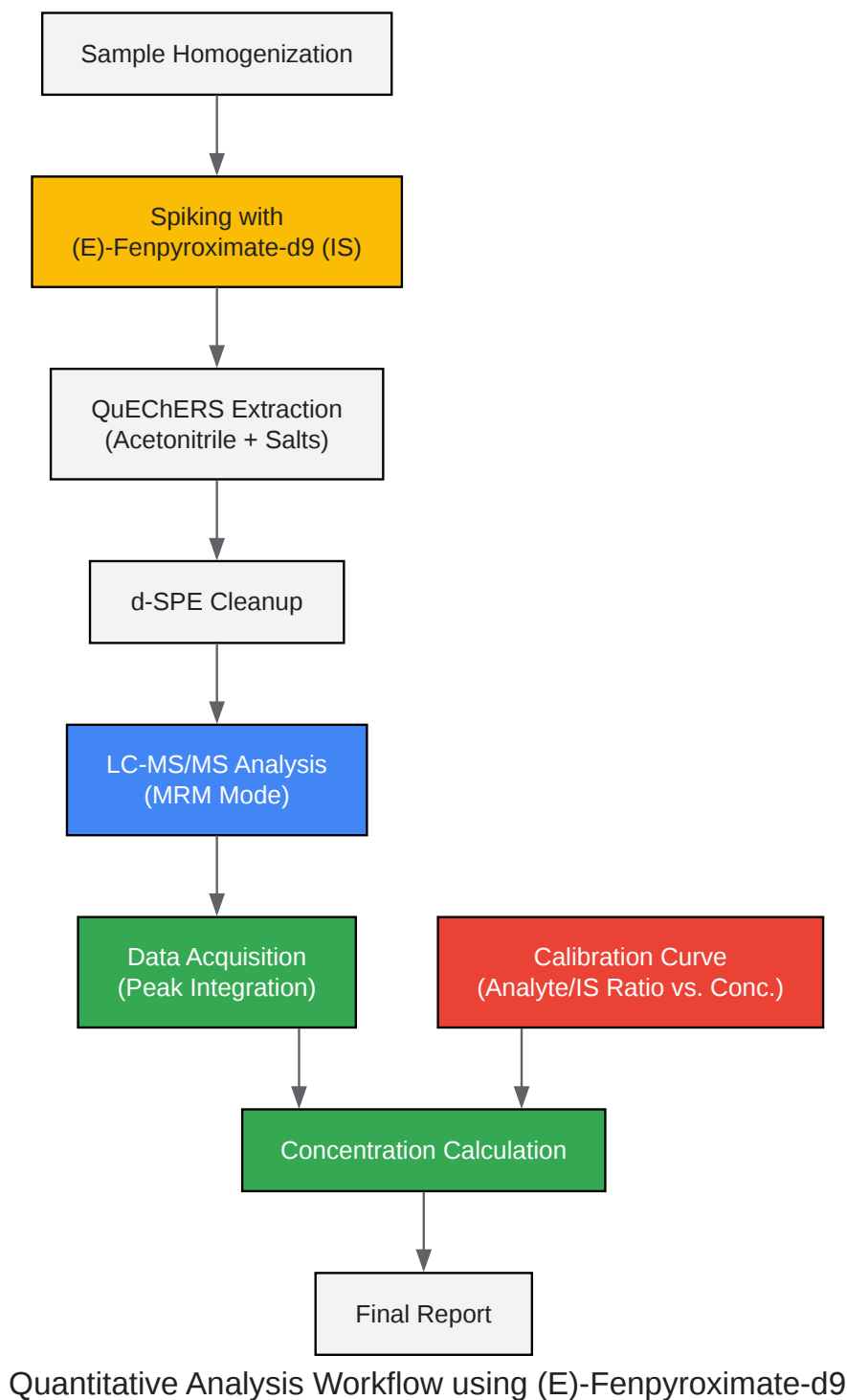
3. Mass Spectrometer Parameters Analyte detection is performed in Multiple Reaction Monitoring (MRM) mode. Two transitions (a quantifier and a qualifier) are monitored for each compound to ensure identity confirmation.

Compound	Precursor Ion [M+H] ⁺ (m/z)	Quantifier Ion (m/z)	Qualifier Ion (m/z)	Collision Energy (eV)
(E)- Fenpyroximate	422.2	366.1	135.0	~20-35
(E)- Fenpyroximate- d9	431.3	375.1	135.0	~20-35

Note: The quantifier ion for the d9-standard corresponds to the loss of the deuterated tert-butyl group (C₄D₉). The qualifier ion (C₈H₇O) may remain the same if it originates from a non-deuterated part of the molecule. Specific transitions must be optimized experimentally.^[7]

Analytical Workflow and Data Processing

The overall workflow from sample receipt to final report generation is a multi-step process where the internal standard plays a crucial role.



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Caption: Workflow for fenpyroximate residue analysis with an internal standard.

Data Calculation: The concentration of fenpyroximate in the sample is determined by calculating the peak area ratio of the analyte to the internal standard. This ratio is then plotted against the concentrations of calibration standards (also prepared with the IS) to generate a calibration curve. The concentration in the unknown sample is calculated using the regression equation from this curve, automatically correcting for any variability during the analytical process.

Conclusion

(E)-Fenpyroximate-d9 is an indispensable tool for the accurate and reliable quantification of fenpyroximate residues. Its chemical properties, which closely mimic the unlabeled analyte, combined with its distinct mass, make it an ideal internal standard for isotope dilution mass spectrometry. The use of **(E)-Fenpyroximate-d9** in validated analytical workflows, such as the QuEChERS and LC-MS/MS method described, allows laboratories to achieve high-quality, defensible data that meets stringent regulatory requirements. This ensures that researchers, crop protection specialists, and food safety agencies can confidently assess fenpyroximate levels in various matrices, ultimately safeguarding public health.

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